

Trioctyltin Azide: Application Notes for Biocidal and Fungicidal Research

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Compound of Interest

Compound Name: *Trioctyltin azide*

Cat. No.: *B8558368*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

Trioctyltin azide is a chemical compound with potential biocidal and fungicidal properties. The information provided herein is intended for research and development purposes only. All handling and experimentation with this compound should be conducted by qualified professionals in a well-equipped laboratory setting, adhering to all applicable safety regulations and guidelines. This document does not constitute an endorsement for its use as a commercial biocide or fungicide.

Introduction

Trioctyltin azide ($(C_8H_{17})_3SnN_3$) is an organotin compound belonging to the triorganotin family. While organotin compounds, particularly tributyltin (TBT) derivatives, have been historically recognized for their potent biocidal activity, their use has been severely restricted due to high environmental toxicity. Trioctyltin derivatives are generally considered to be less toxic than their tributyl counterparts.^[1] This has led to interest in exploring their potential as alternative biocides and fungicides. This document provides an overview of the available information on **trioctyltin azide** and outlines protocols for its synthesis and evaluation as a biocidal agent.

Physicochemical Properties and Synthesis

Property	Value	Reference
Molecular Formula	C ₂₄ H ₅₁ N ₃ Sn	
Appearance	Not explicitly stated, but related compounds are colorless to light yellow liquids or white solids.	[2]
Toxicity (Oral LD ₅₀ , rat)	Male: 500-1000 mg/kg; Female: 250-500 mg/kg	[1]

Synthesis Protocol: From Trioctyltin Chloride

This protocol is adapted from the general method for the synthesis of tri-higher alkyltin azides. [1][3]

Materials:

- Trioctyltin chloride
- Sodium azide (NaN₃)
- Deionized water
- Methylene chloride (CH₂Cl₂)
- 10% aqueous sodium chloride solution
- Anhydrous magnesium sulfate (MgSO₄)
- Reaction flask
- Stirrer
- Dropping funnel
- Separatory funnel

- Rotary evaporator

Procedure:

- Dissolve 10.19 g of sodium azide in 30 ml of pure water in a reaction flask and cool the solution to 8°C.
- Slowly add 50.0 g of trioctyltin chloride dropwise to the stirred sodium azide solution over a period of 10 minutes.
- Continue stirring the mixture at 8°C for 2 hours.
- After the reaction is complete, extract the mixture with 88 ml of methylene chloride, followed by a second extraction with 25 ml of methylene chloride.
- Combine the organic extracts and wash with 25 ml of 10% aqueous sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Concentrate the solution using a rotary evaporator to yield **trioctyltin azide**.

Workflow for the Synthesis of **Trioctyltin Azide**

Caption: Workflow for the synthesis of **trioctyltin azide**.

Biocidal and Fungicidal Activity

While specific quantitative data on the biocidal and fungicidal efficacy of **trioctyltin azide** is not readily available in the public domain, the general class of triorganotin compounds is known for its broad-spectrum antimicrobial activity.

Proposed Mechanism of Action

The primary mode of action for triorganotin compounds as fungicides is the inhibition of oxidative phosphorylation. They act as inhibitors of the mitochondrial ATP synthase, a crucial enzyme for cellular energy production. This disruption of the cell's energy supply leads to growth inhibition and ultimately cell death.

Signaling Pathway of Triorganotin Fungicidal Action

Caption: Proposed mechanism of fungicidal action for trioctyltin compounds.

Experimental Protocols for Efficacy Testing

The following are generalized protocols for assessing the antibacterial and antifungal activity of **trioctyltin azide**. Researchers should adapt these protocols based on the specific microorganisms and experimental conditions.

Protocol: Determination of Minimum Inhibitory Concentration (MIC) - Broth Microdilution Method

This method is a standard procedure for determining the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Materials:

- **Trioctyltin azide**
- Sterile 96-well microtiter plates
- Bacterial or fungal strains of interest
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Sterile saline or buffer
- Spectrophotometer
- Incubator

Procedure:

- Preparation of Inoculum:
 - Culture the test microorganism on an appropriate agar medium.

- Prepare a suspension of the microorganism in sterile saline or buffer to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL for bacteria.
- Dilute the standardized suspension in the appropriate broth to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Preparation of Test Compound Dilutions:
 - Prepare a stock solution of **trioctyltin azide** in a suitable solvent (e.g., DMSO).
 - Perform serial two-fold dilutions of the stock solution in the appropriate broth in the wells of the 96-well plate to achieve a range of desired concentrations.
- Inoculation and Incubation:
 - Add the prepared inoculum to each well containing the diluted test compound.
 - Include a positive control (inoculum without test compound) and a negative control (broth without inoculum).
 - Incubate the plates at the optimal temperature and duration for the specific microorganism (e.g., 35-37°C for 18-24 hours for most bacteria; 28-35°C for 24-48 hours for yeasts).
- Determination of MIC:
 - After incubation, visually inspect the plates for turbidity. The MIC is the lowest concentration of **trioctyltin azide** at which there is no visible growth.
 - Optionally, read the absorbance at 600 nm using a microplate reader to quantify growth.

Workflow for MIC Determination

Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

Safety and Handling

Organotin compounds are toxic and should be handled with extreme care.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated fume hood.
- Disposal: Dispose of all waste containing **trioctyltin azide** in accordance with local, state, and federal regulations for hazardous waste.
- Toxicity: **Trioctyltin azide** is toxic if swallowed or in contact with skin. Avoid inhalation of vapors or dust.^[1]

Conclusion

Trioctyltin azide, as a member of the triorganotin family, holds potential as a biocidal and fungicidal agent, with the advantage of being less acutely toxic than some of its more studied counterparts like tributyltin derivatives. While specific efficacy data is currently lacking in publicly available literature, the established antimicrobial properties of related compounds and the outlined experimental protocols provide a solid foundation for researchers to investigate its potential. Further studies are warranted to determine its spectrum of activity, potency (MIC values), and to fully elucidate its mechanism of action. All research should be conducted with a strong emphasis on safety and environmental considerations.

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References

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